

# The Potent Antimicrobial Spectrum of Peracetic Acid in Wofasteril: A Technical Guide

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## Compound of Interest

Compound Name: Wofasteril

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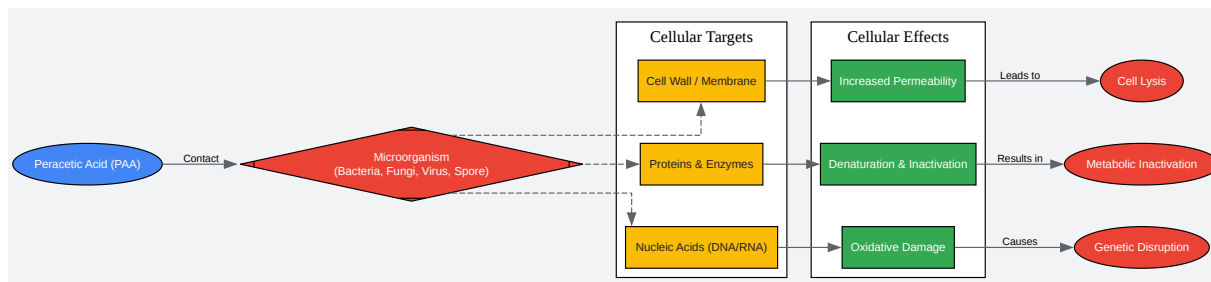
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the comprehensive antimicrobial spectrum of peracetic acid (PAA), the active biocidal agent in the **Wofasteril** line of disinfectants. **Wofasteril**, a peracetic acid-based formulation, exhibits broad-spectrum efficacy against a wide range of microorganisms, including bacteria, fungi, viruses, and bacterial spores.[1] This guide provides a detailed overview of its mechanism of action, quantitative antimicrobial data, and the experimental protocols used to validate its efficacy, offering a valuable resource for scientific and professional applications.

## Mechanism of Action: The Oxidative Power of Peracetic Acid

The antimicrobial activity of peracetic acid stems from its high oxidizing potential. The primary mechanism of action involves the denaturation of proteins and enzymes, disruption of cell wall permeability, and the oxidation of sulfhydryl and sulfur bonds in proteins and other cellular components. This indiscriminate oxidative attack on vital cellular structures leads to rapid cell death. A key advantage of this mechanism is that it is unlikely to lead to the development of microbial resistance.[2]

The signaling pathway of peracetic acid's antimicrobial action can be visualized as a multi-pronged attack on microbial cells:



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Caption: Mechanism of action of peracetic acid against microorganisms.

## Antimicrobial Efficacy: Quantitative Data

The broad-spectrum antimicrobial activity of **Wofasteril** has been demonstrated against a variety of microorganisms. The following tables summarize the quantitative data on its bactericidal, fungicidal, virucidal, and sporicidal efficacy.

### Bactericidal Activity

| Product             | Target Organism | Concentration of PAA | Contact Time | Log Reduction | Test Standard |
|---------------------|-----------------|----------------------|--------------|---------------|---------------|
| Wofasteril® Premium | General         | 0.25%                | 30 min       | Not Specified | IHO           |
|                     | Bacteria        |                      |              |               | Disinfectant  |
|                     | (High Load)     |                      |              |               | List          |

### Fungicidal and Yeasticidal Activity

Specific quantitative data for fungicidal and yeasticidal activity of **Wofasteril** products was not available in the searched literature. However, the manufacturer states that **Wofasteril** is effective against fungi and yeasts.<sup>[1]</sup>

## Virucidal Activity

Specific quantitative data for virucidal activity of **Wofasteril** products against specific viruses was not available in the searched literature. The manufacturer states that **Wofasteril** has a virucidal effect.<sup>[1]</sup> It is effective against both enveloped and non-enveloped viruses.<sup>[3]</sup>

## Sporicidal Activity

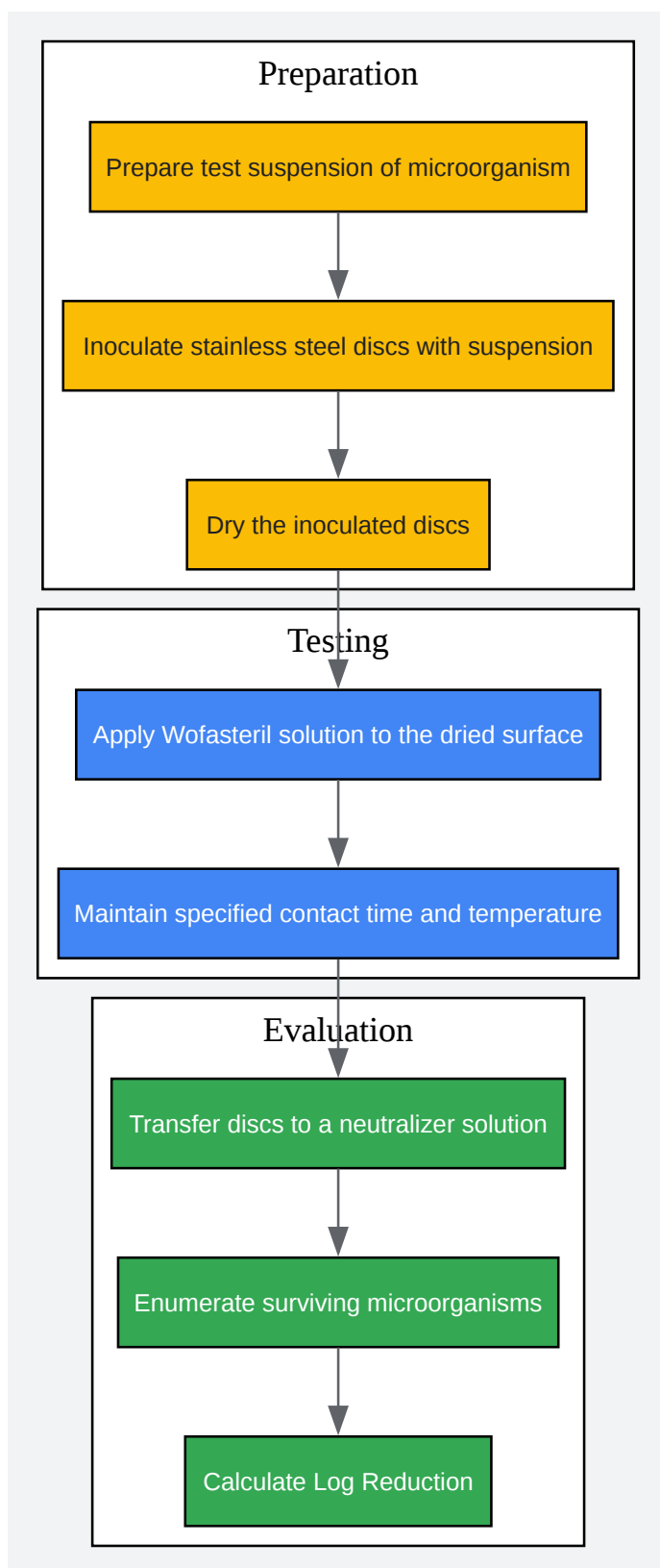
| Product              | Target Organism                              | Concentration of PAA | Contact Time  | Log Reduction     | Test Conditions      |
|----------------------|--|----------------------|---------------|-------------------|----------------------|
| Wofasteril®          | Clostridium difficile (hypervirulent strain) | Not Specified        | 30 min        | >3                | Clean conditions     |
| Wofasteril®          | Clostridium difficile (hypervirulent strain) | Not Specified        | 60 min        | Not Specified     | With organic matter  |
| Wofasteril® SC super | Bacillus spores (Risk groups 1 & 2)          | 1.75%                | Not Specified | ≥5                | On PPE material      |
| Wofasteril® SC super | Fully virulent Bacillus spores               | 1.75%                | Not Specified | ≥5                | On PPE material      |
| Wofasteril®          | Bacillus thuringiensis spores                | 2%                   | 5 min         | Impaired efficacy | 35°C on PPE material |

## Experimental Protocols

The antimicrobial efficacy of disinfectants like **Wofasteril** is evaluated using standardized experimental protocols. These protocols are designed to provide reproducible results and to simulate practical conditions of use.

## Quantitative Surface Test for Bactericidal and Fungicidal Activity (based on DIN EN 13697)

This European standard specifies a method for determining the bactericidal and fungicidal activity of chemical disinfectants that form a homogeneous, physically stable preparation when diluted with hard water.[\[4\]](#)[\[5\]](#)[\[6\]](#)



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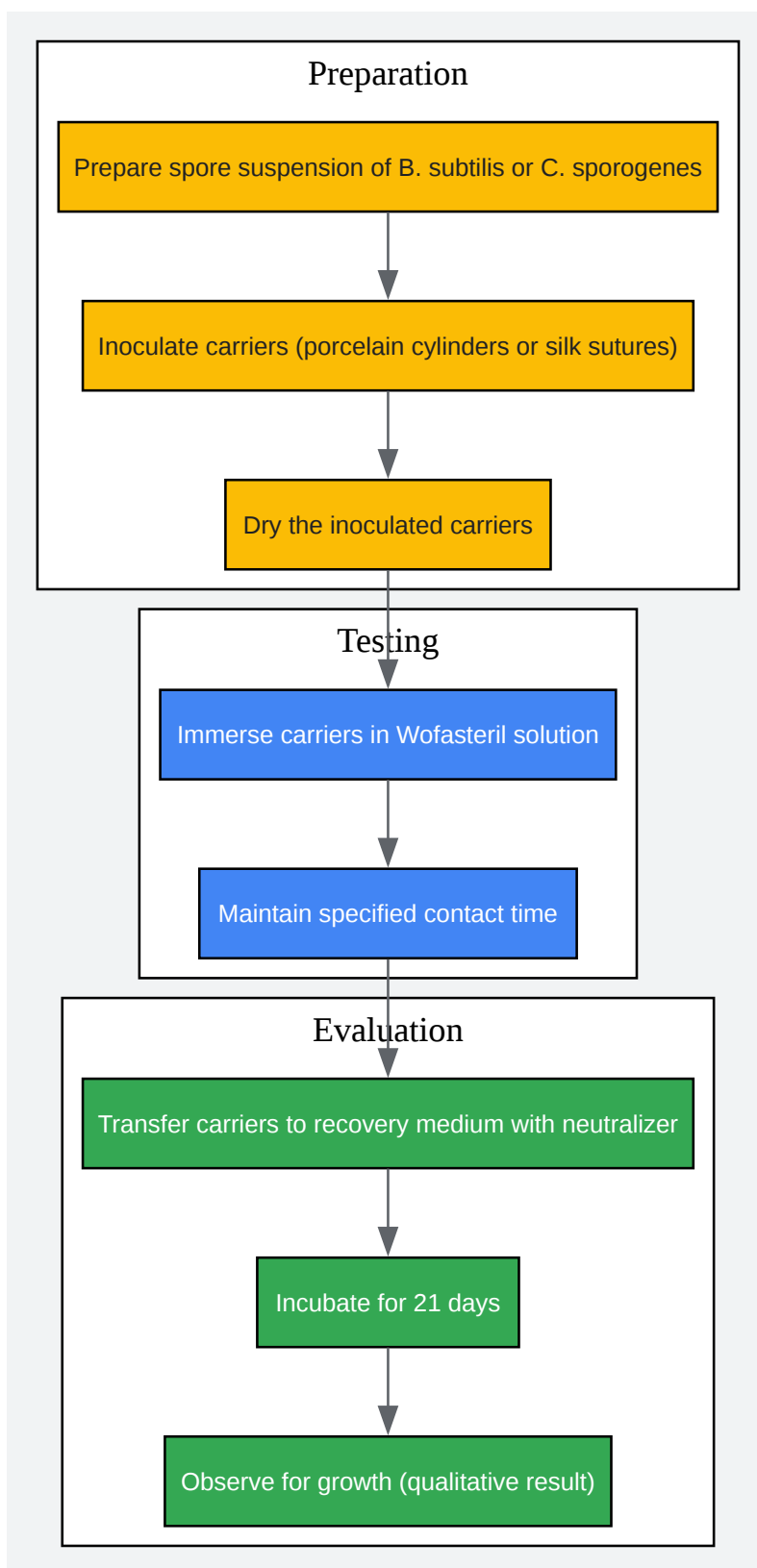
Caption: Workflow for EN 13697 quantitative surface test.

### Key Steps:

- **Preparation of Test Suspension:** A standardized suspension of the test microorganism (e.g., *Staphylococcus aureus*, *Pseudomonas aeruginosa*, *Candida albicans*) is prepared.
- **Inoculation of Carriers:** Stainless steel discs are inoculated with the test suspension and dried under controlled conditions.[\[5\]](#)
- **Application of Disinfectant:** The **Wofasteril** solution at the desired concentration is applied to the dried, inoculated surface.
- **Contact Time:** The disinfectant remains in contact with the surface for a specified period (e.g., 5, 15, 60 minutes) at a controlled temperature.[\[7\]](#)
- **Neutralization:** After the contact time, the antimicrobial action is stopped by transferring the disc to a validated neutralizer solution.
- **Enumeration:** The number of surviving microorganisms is determined by plating and incubation.
- **Calculation of Log Reduction:** The log reduction is calculated by comparing the number of viable microorganisms on the treated discs to the number on untreated control discs. A log reduction of  $\geq 4$  for bacteria and  $\geq 3$  for fungi is typically required to pass the test.[\[5\]](#)

## Sporicidal Activity Test (based on AOAC Official Method 966.04)

This method is used to evaluate the sporicidal efficacy of disinfectants against spores of *Bacillus subtilis* and *Clostridium sporogenes*.[\[8\]](#)[\[9\]](#)



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Caption: Workflow for AOAC 966.04 sporicidal activity test.

### Key Steps:

- **Spore Suspension Preparation:** A standardized suspension of bacterial spores is prepared.
- **Carrier Inoculation:** Porcelain cylinders or silk suture loops are inoculated with the spore suspension and dried.
- **Disinfectant Exposure:** The inoculated carriers are immersed in the **Wofasteril** solution for a specified contact time.
- **Transfer to Recovery Medium:** After exposure, the carriers are transferred to a suitable recovery broth containing a neutralizer to inactivate the peracetic acid.
- **Incubation:** The recovery tubes are incubated for 21 days and observed for signs of microbial growth.[8]
- **Results Interpretation:** The absence of growth in all replicate tubes indicates sporicidal activity.

## Conclusion

**Wofasteril**, with its active ingredient peracetic acid, is a potent, broad-spectrum antimicrobial agent with proven efficacy against bacteria, fungi, viruses, and bacterial spores. Its oxidative mechanism of action ensures rapid and effective disinfection with a low risk of inducing microbial resistance. The quantitative data and standardized testing protocols outlined in this guide provide a solid foundation for understanding and applying **Wofasteril** in various research, scientific, and drug development settings where high-level disinfection and sterilization are paramount. For specific applications, it is recommended to consult the manufacturer's technical data sheets for detailed information on concentrations and contact times.

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